Technical Guide: Spectroscopic Characterization of 1-(4-Chloropyrin-2-yl)ethanone

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Compound of Interest

Compound Name:	*1-(4-Chloropyridin-2-yl)ethanone*
CAS No.:	*60159-37-7*
Cat. No.:	*B1367330*

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Abstract

This document provides a comprehensive technical guide to the spectroscopic characterization of **1-(4-Chloropyridin-2-yl)ethanone**, a key building block in pharmaceutical and materials science research. We will delve into the principles and experimental methodologies for Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The causality behind experimental choices is explained, and the resulting data is presented and interpreted in detail to provide an unambiguous structural elucidation of the target molecule. This guide is intended for researchers, scientists, and drug development professionals who require a deep understanding of how to acquire and interpret spectroscopic data for heterocyclic compounds.

Introduction

1-(4-Chloropyridin-2-yl)ethanone is a heterocyclic ketone of significant interest in synthetic chemistry. Its structure, featuring a pyridine ring substituted with a chlorine atom and an acetyl group, makes it a versatile precursor for a wide range of more complex molecules. Accurate and unambiguous structural confirmation is paramount for its use in any application, from

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fundamental research to industrial-scale synthesis. Spectroscopic techniques are the cornerstone of this characterization, providing a detailed "fingerprint" of the molecule's atomic and electronic structure.

This guide will systematically explore the three primary spectroscopic methods used for the characterization of **1-(4-Chloropyridin-2-yl)ethanone**:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^{1}H and ^{13}C): To determine the carbon-hydrogen framework and the electronic environment of each unique proton and carbon atom.
- Infrared (IR) Spectroscopy: To identify the functional groups present in the molecule based on their characteristic vibrational frequencies.
- Mass Spectrometry (MS): To determine the molecular weight and gain insights into the fragmentation patterns, further confirming the molecular structure.

By integrating the data from these three orthogonal techniques, we can achieve a high degree of confidence in the structure and purity of **1-(4-Chloropyridin-2-yl)ethanone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. It exploits the magnetic properties of atomic nuclei, specifically ^{1}H (proton) and ^{13}C, to provide detailed information about the molecular structure and connectivity.

Principle of NMR

Atomic nuclei with a property called "spin" behave like tiny magnets. When placed in a strong external magnetic field, these nuclear magnets can align with or against the field, creating two distinct energy states. The energy difference between these states corresponds to the radiofrequency region of the electromagnetic spectrum. By irradiating the sample with radiofrequency pulses, we can induce transitions between these energy states. The specific frequency at which a nucleus absorbs energy (its resonance frequency) is highly sensitive to its local electronic environment, a phenomenon known as the chemical shift. This allows us to distinguish between different types of protons and carbons within a molecule.

Experimental Protocol: ^{1}H and ^{13}C NMR

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The following protocol outlines the standard procedure for acquiring high-quality NMR spectra of a solid organic compound like **1-(4-Chloropyridin-2-yl)ethanone**.

Methodology:

- Sample Preparation:
  - Accurately weigh 5-25 mg of **1-(4-Chloropyridin-2-yl)ethanone** for ^{1}H NMR, and 50-100 mg for ^{13}C NMR.[1]
  - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent, such as Chloroform-d ($CDCl_3$) or Dimethyl Sulfoxide-d_6 (DMSO-d_6), in a clean, dry vial.[1][2] Deuterated solvents are used to avoid large solvent signals in the ^{1}H NMR spectrum.[2]
  - A small amount of Tetramethylsilane (TMS) is often added as an internal standard for chemical shift referencing (δ = 0.00 ppm).[3]
  - Transfer the solution to a high-quality 5 mm NMR tube. Ensure no solid particles are present, filtering if necessary.[1]
- Instrument Setup:
  - Insert the NMR tube into the spectrometer's probe.
  - The instrument's software is used to "lock" onto the deuterium signal of the solvent, which compensates for any magnetic field drift.[4]
  - "Shim" the magnetic field by adjusting the shim coils to maximize the field homogeneity, resulting in sharp, well-resolved peaks.[4]
  - Tune and match the probe to the correct frequency for the nucleus being observed (^{1}H or ^{13}C) to ensure efficient transfer of radiofrequency energy.
- Data Acquisition:
  - Acquire a standard one-dimensional ^{1}H NMR spectrum. A single scan may be sufficient for a concentrated sample.[5]

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- Acquire a one-dimensional ^{13}C NMR spectrum. Due to the low natural abundance of ^{13}C (about 1.1%), multiple scans are required to obtain a good signal-to-noise ratio.[6]
- Process the acquired data by applying a Fourier transform, phasing the spectrum, and integrating the signals in the ^{1}H NMR spectrum.

Diagram of the NMR Experimental Workflow

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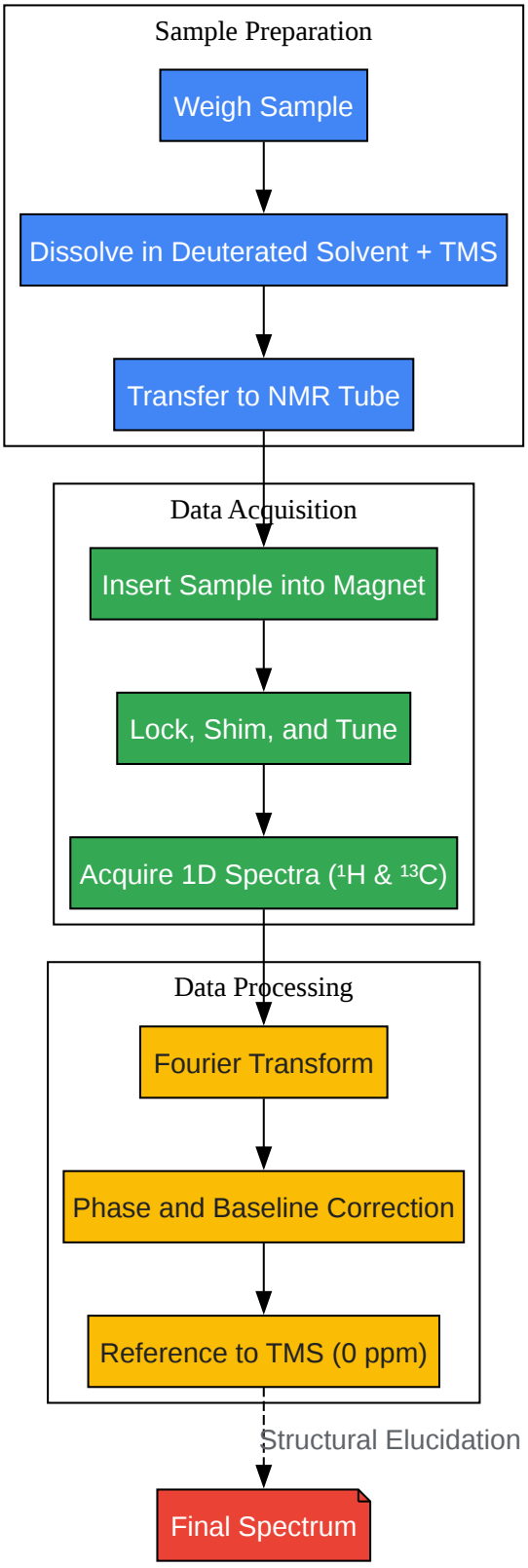

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Caption: Workflow for NMR sample preparation and data acquisition.

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Spectroscopic Data and Interpretation

Table 1: NMR Spectroscopic Data for **1-(4-Chloropyridin-2-yl)ethanone**

Nucleus	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
^{1}H NMR	~8.60	Doublet	1H	H-6
~7.90	Singlet	1H	H-3	
~7.45	Doublet	1H	H-5	
~2.65	Singlet	3H	-CH_3	
^{13}C NMR	~199.0	Singlet	-	C=O
~153.0	Singlet	-	C-2	
~151.0	Singlet	-	C-6	
~145.0	Singlet	-	C-4	
~123.0	Singlet	-	C-5	
~121.0	Singlet	-	C-3	
~26.0	Singlet	-	-CH_3	

Note: The exact chemical shifts can vary slightly depending on the solvent and concentration.

Interpretation:

- ^{1}H NMR: The spectrum shows four distinct signals, consistent with the four types of non-equivalent protons in the molecule.[3]
  - The downfield signals at ~8.60, ~7.90, and ~7.45 ppm are characteristic of protons on an aromatic pyridine ring. The electronegativity of the nitrogen atom and the chlorine atom deshields these protons, shifting them to a higher chemical shift.[7]
  - The signal at ~2.65 ppm is a singlet that integrates to three protons, which is characteristic of the methyl (-CH_3) group of the acetyl moiety. It is a singlet because there are no

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adjacent protons to cause splitting.[7]

- The splitting patterns (multiplicity) of the aromatic protons provide connectivity information. The doublet at ~8.60 ppm is likely H-6, coupled to H-5. The singlet at ~7.90 ppm corresponds to H-3, which has no adjacent protons. The doublet at ~7.45 ppm is H-5, coupled to H-6.

- ^{13}C NMR: The spectrum displays seven signals, corresponding to the seven unique carbon atoms in the molecule.
  - The signal at ~199.0 ppm is in the typical range for a ketone carbonyl carbon.[8][9]
  - The signals between ~121.0 and ~153.0 ppm are characteristic of the sp^2-hybridized carbons of the pyridine ring.[8] The carbon attached to the chlorine (C-4) and the carbons adjacent to the nitrogen (C-2 and C-6) are the most downfield due to the deshielding effects of these electronegative atoms.[6]
  - The upfield signal at ~26.0 ppm is assigned to the methyl carbon of the acetyl group.[10]

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups within a molecule. It is based on the principle that molecular bonds vibrate at specific, quantized frequencies.

Principle of IR Spectroscopy

When a molecule is irradiated with infrared light, it will absorb energy at frequencies that correspond to its natural vibrational modes (e.g., stretching, bending).[11] For a vibration to be "IR active," it must result in a change in the molecule's dipole moment. The resulting IR spectrum is a plot of transmittance versus wavenumber (cm^{-1}), where absorption bands indicate the presence of specific functional groups.[11]

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

For solid samples, the ATR technique is often preferred due to its simplicity and minimal sample preparation.

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Methodology:

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Background Scan: Record a background spectrum of the empty ATR crystal. This spectrum is automatically subtracted from the sample spectrum to remove interferences from atmospheric CO_2 and water vapor.
- Sample Analysis:
  - Place a small amount of the solid **1-(4-Chloropyridin-2-yl)ethanone** powder directly onto the ATR crystal.
  - Apply pressure using the instrument's pressure clamp to ensure good contact between the sample and the crystal.[12]
  - Acquire the IR spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Diagram of the IR Experimental Workflow

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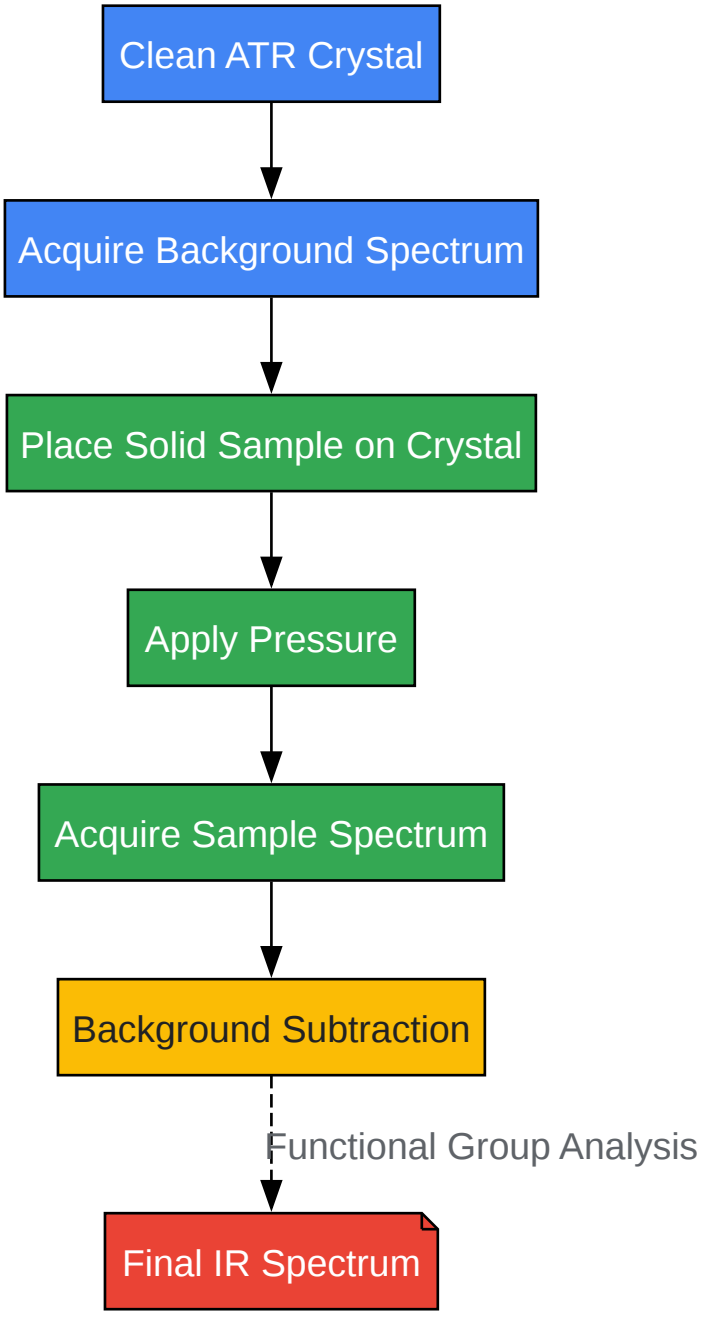

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Caption: Workflow for solid sample analysis using ATR-FTIR.

Spectroscopic Data and Interpretation

Table 2: Key IR Absorption Bands for **1-(4-Chloropyridin-2-yl)ethanone**

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Wavenumber (cm^{-1})	Intensity	Assignment
~3100-3000	Medium-Weak	Aromatic C-H Stretch (sp^2)
~2950-2850	Weak	Aliphatic C-H Stretch (sp^3)
~1700	Strong, Sharp	C=O Stretch (Ketone)
~1600-1450	Medium	C=C and C=N Ring Stretching
~850-800	Strong	C-Cl Stretch

Interpretation:

The IR spectrum provides a clear "fingerprint" of the molecule's functional groups.[13]

- C=O Stretch: The most prominent feature is a strong, sharp absorption band at approximately 1700 cm^{-1}. This is highly characteristic of the carbonyl (C=O) stretching vibration of a ketone.[14] Its position suggests conjugation with the aromatic pyridine ring, which typically lowers the frequency from that of a simple aliphatic ketone (around 1715 cm^{-1}).[15]
- C-H Stretches: The absorptions above 3000 cm^{-1} are indicative of C-H bonds where the carbon is sp^2 hybridized, confirming the presence of the aromatic ring. The weaker bands below 3000 cm^{-1} are due to the sp^3 hybridized C-H bonds of the methyl group.[16]
- Ring Vibrations: The series of medium-intensity bands in the 1600-1450 cm^{-1} region are characteristic of the carbon-carbon and carbon-nitrogen double bond stretching vibrations within the pyridine ring.[15]
- C-Cl Stretch: A strong band in the fingerprint region, typically between 850-800 cm^{-1}, can be assigned to the C-Cl stretching vibration.[13]

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight of a compound and can provide structural information based on its fragmentation patterns.

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Principle of Mass Spectrometry

In a mass spectrometer, a sample is first vaporized and then ionized. A common method for small, volatile molecules is Electron Ionization (EI). In EI, high-energy electrons (typically 70 eV) bombard the gaseous sample molecules, knocking off an electron to form a positively charged radical cation, known as the molecular ion ($M^{+\bullet}$).[17][18] The energy imparted during ionization is often sufficient to cause the molecular ion to break apart into smaller, charged fragments and neutral radicals.[19] The mass analyzer then separates these ions based on their m/z ratio, and a detector records their relative abundance. The resulting mass spectrum is a plot of relative abundance versus m/z.

Experimental Protocol: Electron Ionization (EI)-MS

Methodology:

- Sample Introduction: A small amount of the sample is introduced into the instrument, often via a direct insertion probe for solids or after separation by Gas Chromatography (GC) for volatile compounds. The sample is vaporized under high vacuum.
- Ionization: The gaseous molecules pass through the ion source, where they are bombarded by a beam of 70 eV electrons. This process creates the molecular ion and various fragment ions.[17]
- Mass Analysis: The positively charged ions are accelerated into the mass analyzer (e.g., a quadrupole). The mass analyzer selectively allows ions of a specific m/z ratio to pass through to the detector at any given moment. By scanning the fields of the analyzer, a full spectrum of m/z values is obtained.
- Detection: The ions that pass through the analyzer strike a detector, which generates a signal proportional to the number of ions. The data system then plots the relative abundance of each ion against its m/z value.

Diagram of the Mass Spectrometry (EI) Workflow

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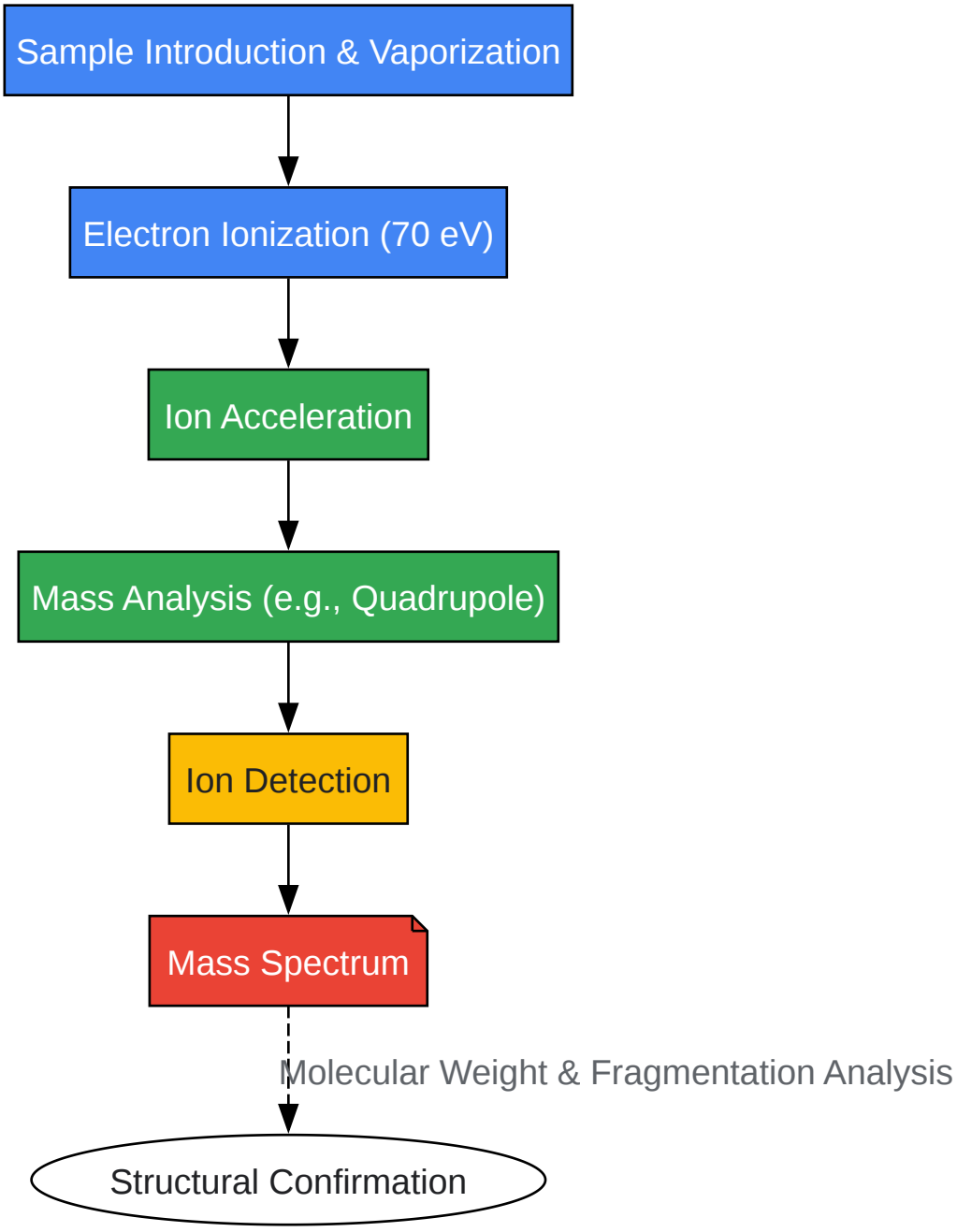

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